

Safe Disposal of 6,9-Dichloro-2-methoxyacridine: A Procedural Guide

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Compound of Interest

Compound Name: **6,9-Dichloro-2-methoxyacridine**

Cat. No.: **B108733**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **6,9-dichloro-2-methoxyacridine**.

Compound Identification and Hazard Profile

A summary of key identifiers and hazard information for **6,9-dichloro-2-methoxyacridine** is presented below.

Identifier	Value
CAS Number	86-38-4
Molecular Formula	C ₁₄ H ₉ Cl ₂ NO
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[1]
Precautionary Statements	P261, P280, P305+P351+P338, P304+P340, P405, P501a[1]
NFPA 704 Ratings	Health: 2, Fire: 1, Reactivity: 0[2]

Disposal Protocol: A Step-by-Step Guide

The disposal of **6,9-dichloro-2-methoxyacridine**, like many acridine compounds, must be managed as hazardous waste.^[3] Under no circumstances should this chemical be disposed of down the drain or in the regular trash stream.^[3] Adherence to local, regional, and national regulations is mandatory for the disposal of this compound.^{[1][4]}

1. Personal Protective Equipment (PPE) and Safety Measures:

- Eye Protection: Wear chemical safety goggles or a face shield.^[1]
- Hand Protection: Wear suitable chemical-resistant gloves.^[1]
- Respiratory Protection: Avoid breathing dust.^{[1][2]} If dust generation is likely, use a NIOSH-approved respirator.
- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.^{[2][5]}

2. Waste Collection and Containment:

- Container: Use a designated, compatible, and clearly labeled hazardous waste container.^[3] The container should be kept closed when not in use.^{[2][5]}
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**6,9-dichloro-2-methoxyacridine**".
- Solid Waste:
 - Carefully sweep up the solid material, avoiding dust formation.^[2]
 - Do not create dust clouds during transfer.^[2]
 - Place the collected solid into the designated hazardous waste container.^[2]

- Contaminated Materials: Any materials used for cleaning up spills (e.g., absorbent pads, paper towels) and any contaminated labware should also be placed in the hazardous waste container.[\[6\]](#)
- Empty Containers: The original container of **6,9-dichloro-2-methoxyacridine** must be handled as hazardous waste unless triple-rinsed. The first rinse must be collected and disposed of as hazardous waste.[\[7\]](#)

3. Storage of Hazardous Waste:

- Location: Store the hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials.[\[3\]](#)
- Segregation: Keep acridine compound waste separate from other incompatible waste streams to prevent accidental reactions.[\[4\]](#)

4. Final Disposal:

- Arrangement: Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[7\]](#)
- Documentation: Maintain accurate records of the waste generated, including the chemical name, quantity, and date of generation, as required by your institution and local regulations.

Emergency Procedures for Accidental Release

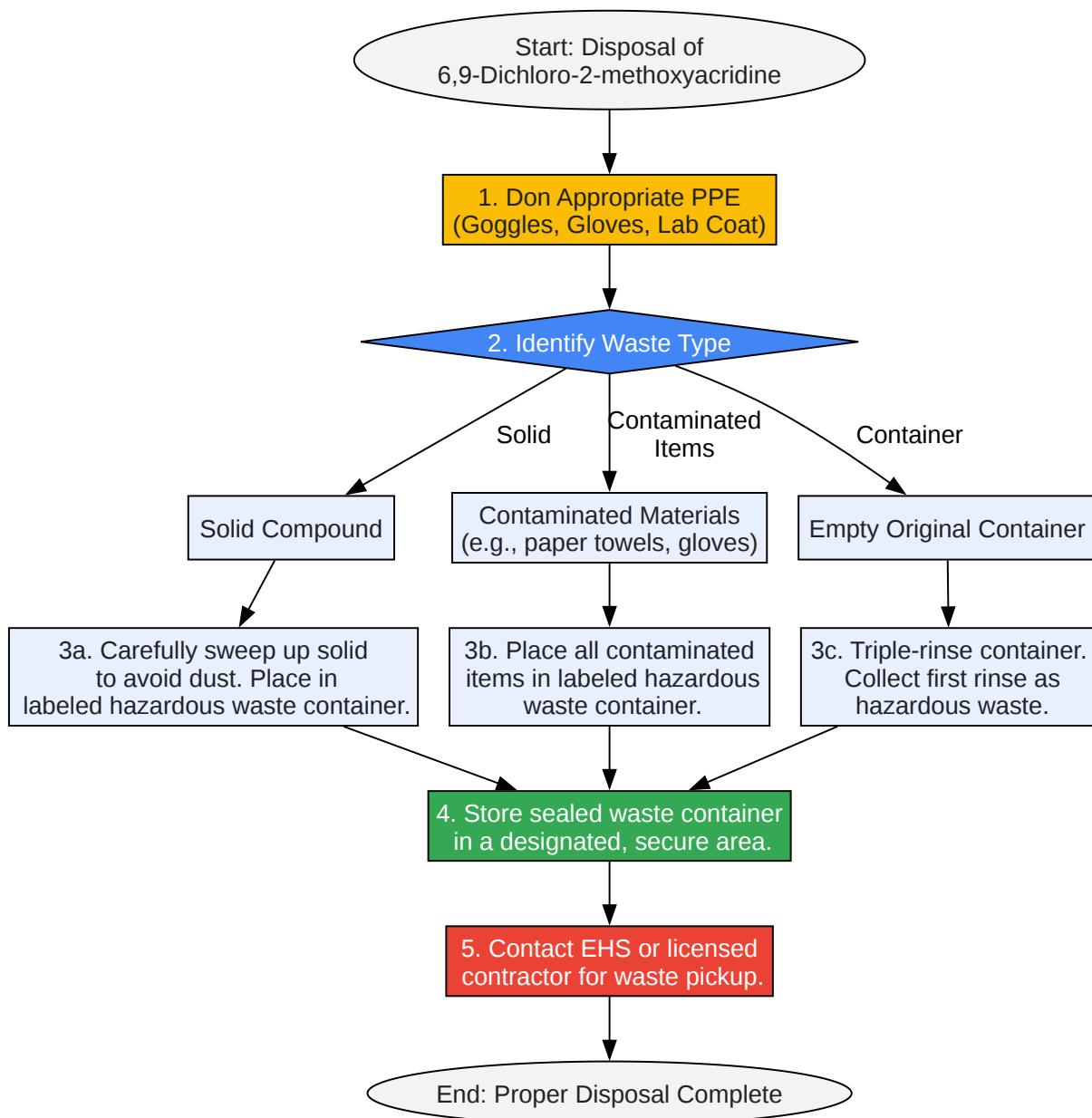
In the event of a spill, follow these procedures:

- Evacuation: Evacuate non-essential personnel from the immediate area.[\[2\]](#)
- Ventilation: Ensure the area is well-ventilated.[\[2\]](#)
- Personal Protection: Wear appropriate PPE as described above.[\[2\]](#)
- Containment and Cleanup:

- For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.[2]
- Do not let the product enter drains.[2]
- Decontamination: Clean the spill area thoroughly with soap and water.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **6,9-dichloro-2-methoxyacridine**.

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Caption: Disposal workflow for **6,9-dichloro-2-methoxyacridine**.

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